

Navigating the Disposal of Cl-PEG6-acid: A Comprehensive Guide

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Compound of Interest

Compound Name: Cl-PEG6-acid

Cat. No.: B8227384

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For researchers, scientists, and professionals in drug development, the proper handling and disposal of chemical reagents are paramount to ensuring laboratory safety and environmental protection. This guide provides detailed procedures for the safe disposal of **Cl-PEG6-acid**, a PEG-based PROTAC linker. Adherence to these guidelines is crucial due to the compound's potential hazards.

Chemical and Physical Properties

A summary of the key properties of **Cl-PEG6-acid** is presented below. Understanding these characteristics is the first step in safe handling and disposal.

Property	Value
Chemical Formula	C14H27ClO8
Molecular Weight	358.81 g/mol
Appearance	Liquid (Colorless to light yellow)[1]
CAS Number	2365309-92-6[1][2]
Density	1.181±0.06 g/cm3 [1]
Storage Conditions	Pure form: -20°C for 3 years, 4°C for 2 years. In solvent: -80°C for 6 months, -20°C for 1 month. [1]

Hazard Identification and Safety Precautions

According to its Safety Data Sheet (SDS), **CI-PEG6-acid** presents the following hazards:

- Acute oral toxicity (Category 4): Harmful if swallowed.
- Acute and chronic aquatic toxicity (Category 1): Very toxic to aquatic life with long-lasting effects.

Given these hazards, the following personal protective equipment (PPE) and handling precautions are mandatory:

- Hand Protection: Wear appropriate chemical-resistant gloves.
- Eye Protection: Use chemical safety goggles or a face shield.
- Skin and Body Protection: Wear a lab coat and ensure skin is not exposed.
- Handling: Wash hands thoroughly after handling. Do not eat, drink, or smoke in the laboratory. Avoid release to the environment.

Step-by-Step Disposal Protocol

The primary directive for the disposal of **CI-PEG6-acid** is to dispose of the contents and container to an approved waste disposal plant. This means it should not be discarded down the drain or in regular trash. The following protocol outlines the necessary steps to ensure safe and compliant disposal.

1. Waste Identification and Segregation:

- Clearly label a dedicated waste container for "**CI-PEG6-acid** and related waste."
- This container should be used for the pure compound, any solutions containing it, and any materials contaminated with it (e.g., pipette tips, gloves, paper towels).
- Do not mix with other chemical waste streams unless explicitly permitted by your institution's environmental health and safety (EHS) office.

2. Containerization:

- Use a chemically compatible and leak-proof container. A high-density polyethylene (HDPE) or glass container is generally suitable.
- Ensure the container is in good condition with a secure-fitting cap.
- Do not overfill the container; leave at least 10% headspace to allow for expansion.

3. Labeling:

- Properly label the waste container with the following information:
 - The words "Hazardous Waste"
 - The full chemical name: "**Cl-PEG6-acid**"
 - The concentration and quantity of the waste
 - The associated hazards (e.g., "Harmful if Swallowed," "Toxic to Aquatic Life")
 - The date the waste was first added to the container
 - Your name, lab number, and contact information

4. Storage of Waste:

- Store the sealed waste container in a designated, well-ventilated, and secure waste accumulation area.
- Store away from incompatible materials.
- Ensure the storage area has secondary containment to capture any potential leaks.

5. Arranging for Disposal:

- Contact your institution's Environmental Health and Safety (EHS) department or a licensed chemical waste disposal contractor to arrange for pickup and disposal.

- Follow all institutional procedures for waste manifest documentation and handover.

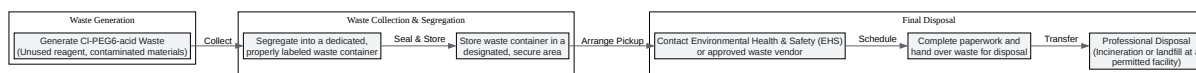
In Case of a Spill:

In the event of an accidental release, the following measures should be taken:

- Evacuate non-essential personnel from the immediate area.
- Ensure adequate ventilation.
- Wear full personal protective equipment (PPE) as described above.
- Prevent the spill from entering drains or water courses.
- Absorb the spill with an inert, non-combustible absorbent material (e.g., vermiculite, sand, or earth).
- Collect the spilled material and absorbent into a suitable container for disposal.
- Clean the spill area thoroughly with a suitable solvent, and collect the cleaning materials as hazardous waste.
- Report the spill to your laboratory supervisor and EHS office.

Disposal Workflow

The following diagram illustrates the decision-making process and workflow for the proper disposal of **Cl-PEG6-acid**.



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Caption: Workflow for the safe disposal of **Cl-PEG6-acid**.

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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. Cl-PEG6-acid|2365309-92-6|MSDS [dcchemicals.com]
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